

A Comparative Guide to the Cross-Reactivity of Erythromycin D in Immunoassays

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Compound of Interest

Compound Name: *Erythromycin D*

Cat. No.: *B1263250*

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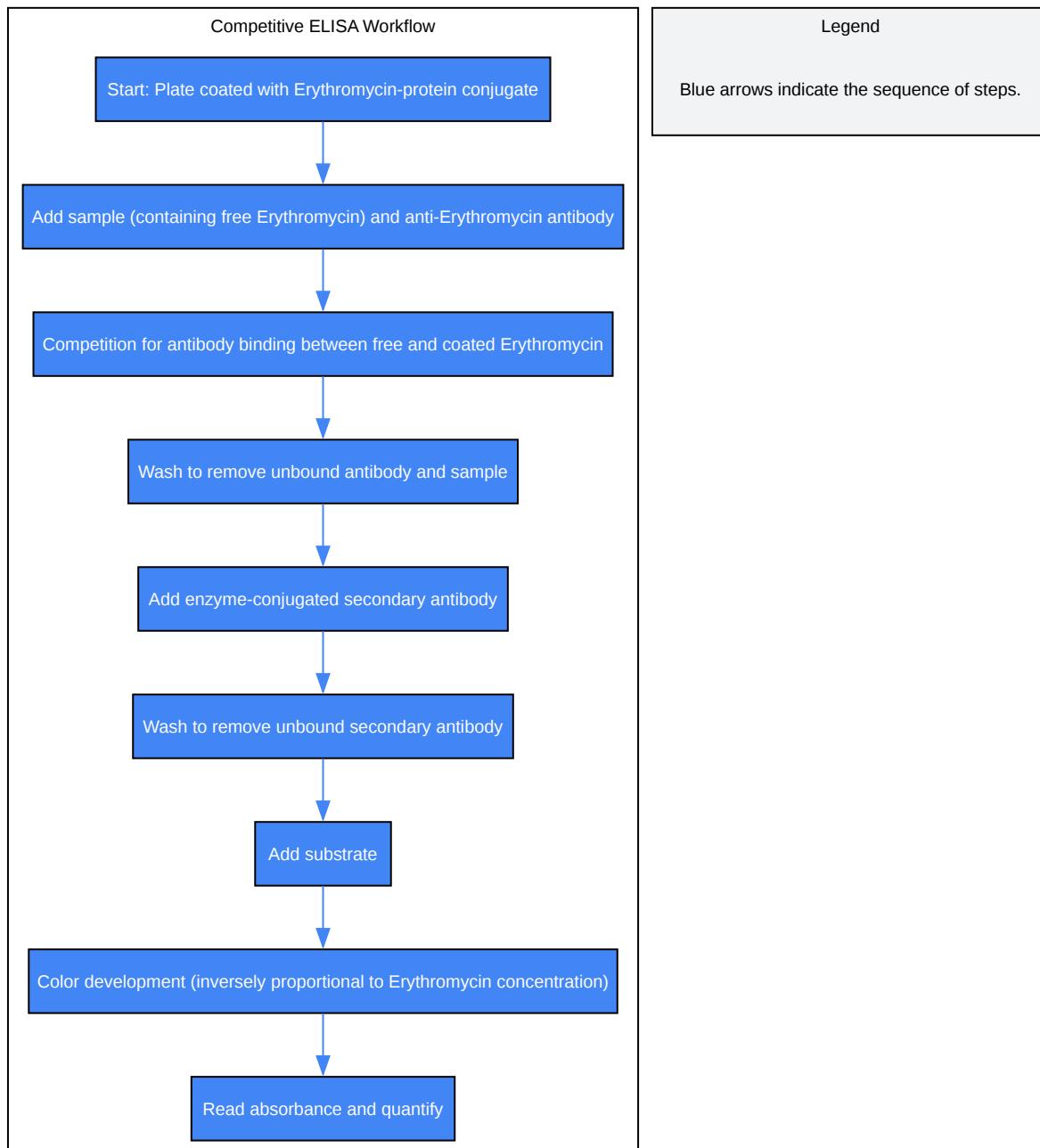
This guide provides a comparative analysis of the cross-reactivity of **Erythromycin D** in immunoassays, a critical consideration for the accurate detection and quantification of erythromycin residues. Due to the structural similarities among erythromycin congeners, understanding the potential for cross-reactivity is paramount for assay development and validation. This document summarizes available data, details relevant experimental protocols, and offers insights into the structural basis for antibody recognition.

Introduction to Erythromycin and its Variants

Erythromycin is a macrolide antibiotic produced by the bacterium *Saccharopolyspora erythraea*. The fermentation process yields a complex of closely related compounds, primarily Erythromycin A, B, C, and D.^[1] Erythromycin A is the most abundant and biologically active component, and thus the most commonly targeted analyte in immunoassays.^[1] Erythromycins C and D are reported to have approximately half the antibacterial activity of Erythromycin A.^[1] The structural differences between these variants, though subtle, can significantly impact their recognition by antibodies in immunoassays.

Structural Comparison of Erythromycin A and Erythromycin D

The cross-reactivity of an antibody with different analytes is fundamentally determined by their three-dimensional structures. Erythromycin A and **Erythromycin D** share the same 14-membered lactone ring and the desosamine sugar moiety. The key difference lies in the neutral sugar attached at the C-3 position of the lactone ring. In Erythromycin A, this sugar is L-cladinose, which is a 3-O-methylated sugar. In **Erythromycin D**, the L-cladinose is replaced by L-mycarose, which lacks the 3-O-methyl group of L-cladinose.[\[2\]](#)[\[3\]](#)

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